

physical properties of trans-1,2-Dibromoethene

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1,2-Dibromoethene

Cat. No.: B7949689

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An In-depth Technical Guide to the Physical Properties of trans-1,2-Dibromoethene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of trans-**1,2-Dibromoethene**. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development, offering quantitative data, standard experimental methodologies, and a conceptual diagram of the relationships between its physical properties.

Core Physical Properties

trans-**1,2-Dibromoethene**, also known as (E)-**1,2-dibromoethene**, is a dihalogenated alkene. [1][2] It exists as a colorless liquid at room temperature.[1][3] The quantitative physical properties of trans-**1,2-Dibromoethene** are summarized in the table below for easy reference and comparison.



Property	Value	Conditions
Molecular Formula	C ₂ H ₂ Br ₂	
Molecular Weight	185.85 g/mol	
Appearance	Colorless Liquid	Standard Temperature and Pressure
Melting Point	-6.5 °C	
Boiling Point	108 °C	At 760 mmHg
Density	2.229 g/mL	
2.21 g/cm ³	At 17 °C	
Solubility	Insoluble	In water[4][5]
Soluble	In acetone, benzene, chloroform[4]	
Very Soluble	In diethyl ether, ethanol[4]	_
Refractive Index	1.5440	At 25 °C[3]
Vapor Pressure	31.0 mmHg	At 25 °C[3]
Dipole Moment	0.00 D	

Experimental Protocols for Property Determination

The following sections outline the standard experimental methodologies used to determine the key physical properties of chemical compounds like trans-**1,2-Dibromoethene**.

Melting Point Determination

The melting point is determined using a melting point apparatus. A small, powdered sample of the solidified compound is packed into a capillary tube and placed in the apparatus. The sample is heated at a controlled rate, and the temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point.



Boiling Point Determination

The boiling point is measured by distillation. The liquid is placed in a distillation flask with boiling chips and heated. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask. The temperature at which the liquid boils and its vapor condenses on the thermometer is recorded as the boiling point, typically at atmospheric pressure.

Density Measurement

Density is typically determined using a pycnometer, a flask with a specific, known volume. The pycnometer is weighed empty, then filled with the liquid and weighed again. The mass of the liquid is divided by the known volume of the pycnometer to give the density at a specific temperature.

Refractive Index Measurement

The refractive index is measured using a refractometer, such as an Abbe refractometer. A few drops of the liquid are placed on the prism of the instrument. Light is passed through the sample, and the angle of refraction is measured. This is used to calculate the refractive index, which is a dimensionless number that describes how fast light travels through the material. The measurement is temperature-dependent.

Solubility Determination

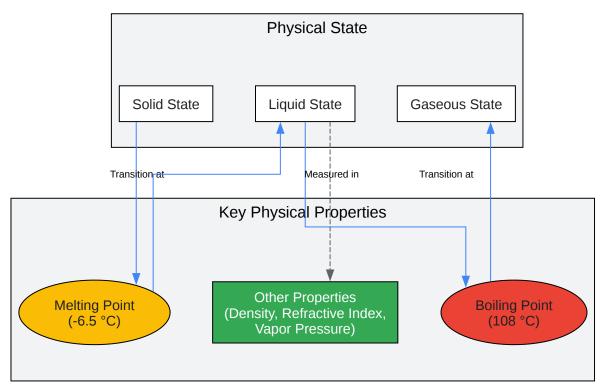
Solubility is determined by adding a small amount of the solute (trans-**1,2-Dibromoethene**) to a known volume of a solvent (e.g., water, ethanol). The mixture is stirred or agitated. If the solute completely dissolves, more is added until saturation is reached. Solubility can be qualitatively described (e.g., soluble, insoluble) or quantitatively measured as the concentration of the saturated solution.

Logical Relationships of Physical Properties

The following diagram illustrates the logical relationship between the physical state of trans-**1,2-Dibromoethene** and its key physical properties.



Logical Relationships of Physical Properties of trans-1,2-Dibromoethene



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 To cite this document: BenchChem. [physical properties of trans-1,2-Dibromoethene].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7949689#physical-properties-of-trans-1-2-dibromoethene]

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